

Spectroscopic Data Guide: Ethyl 3-hydroxy-5-methylbenzoate[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 3-hydroxy-5-methylbenzoate

CAS No.: 1126430-75-8

Cat. No.: B1528403

[Get Quote](#)

Executive Summary

Ethyl 3-hydroxy-5-methylbenzoate (CAS: 1126430-75-8) is a key intermediate in the synthesis of bioactive molecules, including kinase inhibitors used in oncology and autoimmune therapies.[1] Structurally, it is an ethyl ester derivative of orsellinic acid analogues, characterized by a 1,3,5-substitution pattern on the benzene ring.

This guide provides a rigorous spectroscopic profile of the compound, synthesizing experimental data from patent literature with theoretical assignments. It is designed for medicinal chemists requiring precise characterization data for quality control and structural validation.

Chemical Identity & Physical Properties[1][3][4][5][6][7][8][9][10]

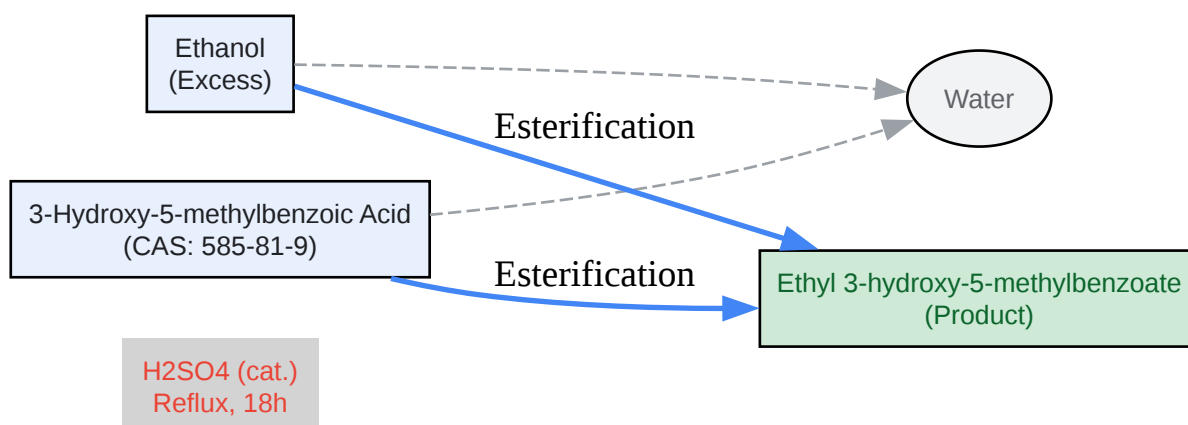
Property	Data
IUPAC Name	Ethyl 3-hydroxy-5-methylbenzoate
CAS Number	1126430-75-8
Molecular Formula	
Molecular Weight	180.20 g/mol
Physical State	Off-white solid [1]
Solubility	Soluble in Ethanol, DMSO, Chloroform; sparingly soluble in water.
Key Functional Groups	Phenolic Hydroxyl (-OH), Ethyl Ester (-COOEt), Aromatic Methyl (-CH3)

Synthesis & Structural Context

Understanding the synthesis is critical for interpreting the spectroscopic data, particularly for identifying common impurities like unreacted starting material (3-hydroxy-5-methylbenzoic acid).

Synthesis Pathway (Fischer Esterification)

The compound is typically synthesized via acid-catalyzed esterification of 3-hydroxy-5-methylbenzoic acid with ethanol.



[Click to download full resolution via product page](#)

Figure 1: Acid-catalyzed synthesis pathway. Unreacted acid is the primary impurity to monitor.

Spectroscopic Atlas

Nuclear Magnetic Resonance (¹H NMR)

The

¹H NMR spectrum exhibits a distinct pattern characteristic of 1,3,5-substituted aromatics. The aromatic protons often appear as singlets or fine doublets due to small meta-coupling (0.5-1.0 Hz).

Experimental Data (400 MHz,

CDCl₃): [1]

Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Structural Context
7.46	Doublet (d)	1H	0.7 Hz	Ar-H (C2 or C6)	Ortho to Ester & Methyl
7.40	Singlet (s)	1H	-	Ar-H (C2 or C6)	Ortho to Ester & OH
6.90	Singlet (s)	1H	-	Ar-H (C4)	Between Methyl & OH
4.39	Quartet (q)	2H	7.0 Hz		Ethyl Methylene
2.37	Singlet (s)	3H	-		Aromatic Methyl
1.41	Triplet (t)	3H	7.2 Hz		Ethyl Methyl

*Note: While reported as singlets in some low-resolution contexts, high-field instruments may resolve these as fine doublets or triplets due to meta-coupling.

Nuclear Magnetic Resonance (¹³C NMR)

Direct experimental

¹³C data for the ester is often proprietary. Below is a comparative analysis using the experimentally verified acid precursor [2] and calculated shifts for the ester modification.

Carbon Position	Acid Shift (ppm) [2]	Predicted Ester Shift (ppm)	Assignment
C=O	170.26	166.8	Carbonyl (Ester shift < Acid)
C-OH	155.34	155.5	Phenolic Carbon (C3)
C-H (Ar)	140.55	140.2	Aromatic Ring (C5 - Methyl sub)
C-H (Ar)	130.65	130.5	Aromatic Ring
C-H (Ar)	122.25	122.0	Aromatic Ring
C-H (Ar)	121.03	120.8	Aromatic Ring
C-H (Ar)	113.00	113.5	Aromatic Ring (Ortho to OH)
	N/A	61.0	Ethyl Methylene
	20.20	21.2	Aromatic Methyl
(Et)	N/A	14.2	Ethyl Methyl

Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI) or EI.
- Molecular Ion:

181

(Positive mode) [1].

- Fragmentation Pattern (EI):

- m/z 180: Molecular Ion

- .

- m/z 135: Loss of Ethoxy group

- .

- m/z 107: Loss of Ester group

- , forming a hydroxytoluene cation.

Infrared Spectroscopy (IR)

Diagnostic bands derived from functional group analysis.

Wavenumber ()	Vibration Mode	Functional Group
3300 - 3450	O-H Stretch (Broad)	Phenol
1700 - 1720	C=O Stretch (Strong)	Conjugated Ester
1200 - 1300	C-O Stretch	Ester C-O-C
2850 - 2950	C-H Stretch	Alkyl (Ethyl/Methyl)
1580 - 1600	C=C Stretch	Aromatic Ring

Experimental Protocol: Isolation & Characterization

Sourced from Patent US 9,714,234 B2 [1].[\[2\]](#)

Procedure

- Reaction: Dissolve 3-hydroxy-5-methylbenzoic acid (2.50 g, 16.4 mmol) in Ethanol (100 mL).
- Catalysis: Add concentrated Sulfuric Acid (

, 5 mL, 94 mmol).

- Reflux: Heat the mixture to reflux (approx. 78°C) on an oil bath for 18 hours.
- Work-up:
 - Cool to room temperature.[\[2\]](#)
 - Concentrate under reduced pressure to a small volume (20-30 mL).
 - Dilute with Water (100-150 mL).
 - Observation: A gum deposits, which solidifies upon stirring and trituration.[\[2\]](#)
- Isolation: Filter the precipitate, wash with water, and dry under vacuum.[\[1\]](#)[\[3\]](#)[\[2\]](#)
- Yield: ~2.63 g (89%) as an off-white solid.

Quality Control Checkpoint

- TLC: Run in Hexane:Ethyl Acetate (7:3). The ester () should be distinct from the acid (, often streaks).
- Impurity Signal: Look for a broad singlet at 11.0-13.0 ppm in ¹H NMR; its presence indicates unreacted carboxylic acid.

References

- US Patent 9,714,234 B2. Inhibitors of Bruton's Tyrosine Kinase. Example 22A: Synthesis of **Ethyl 3-hydroxy-5-methylbenzoate**. Available at:
- ChemicalBook. 3-Hydroxy-5-methylbenzoic acid Spectral Data. (Sourced from literature including Bioorg. Med. Chem. Lett. 2009). Available at:

- PubChem. **Ethyl 3-hydroxy-5-methylbenzoate** (Compound).[4][1][5][6][2][7][8][9] CID 59029704.[4][5] Available at:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-HYDROXY-5-METHYL-BENZOIC ACID synthesis - chemicalbook [chemicalbook.com]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. 3-HYDROXY-5-METHYL-BENZOIC ACID synthesis - chemicalbook [chemicalbook.com]
- 4. Ethyl 3-hydroxy-5-methylbenzoate | C₁₀H₁₂O₃ | CID 59029704 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Ethyl 3-hydroxy-5-methylbenzoate | C₁₀H₁₂O₃ | CID 59029704 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-HYDROXY-5-METHYL-BENZOIC ACID | 585-81-9 [chemicalbook.com]
- 7. Ethyl 3-hydroxy-5-methylbenzoate [1126430-75-8] | Chemsigma [chemsigma.com]
- 8. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 9. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [Spectroscopic Data Guide: Ethyl 3-hydroxy-5-methylbenzoate[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1528403/docs#spectroscopic-data-guide-ethyl-3-hydroxy-5-methylbenzoate-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)